

Technical Guide: Physicochemical Properties of 4,6-Dichloro-5-methoxypyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Dichloro-5-methoxypyrimidine

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This technical guide provides an in-depth overview of the melting and boiling points of **4,6-dichloro-5-methoxypyrimidine**, a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes. This document outlines its core physical properties, details the experimental protocols for their determination, and presents a logical workflow for its synthesis and purification.

Core Physicochemical Data

The melting and boiling points of **4,6-dichloro-5-methoxypyrimidine** are critical parameters for its purification, handling, and application in further chemical synthesis. The following table summarizes the reported values for these properties.

Property	Value	Source
Melting Point	50 - 56 °C	[1]
	54 - 58 °C	
55.0 - 59.0 °C	[2]	
66 - 68 °C		
Boiling Point	257.8 °C (at 760 mmHg)	
257.8 ± 35.0 °C (Predicted)	[3]	

Note: Variations in reported melting point ranges can be attributed to differences in sample purity and the specific methodology used for determination.

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to characterizing a chemical compound. The following sections detail the standard methodologies for these measurements.

Melting Point Determination: Capillary Method

The capillary method is a widely accepted and standard technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Sample of **4,6-dichloro-5-methoxypyrimidine**

Procedure:

- Sample Preparation: Ensure the **4,6-dichloro-5-methoxypyrimidine** sample is completely dry and in a fine powdered form. If necessary, grind the crystalline solid using a mortar and pestle.
- Capillary Tube Loading: Gently tap the open end of a capillary tube into the powdered sample until a small amount of the compound enters the tube. Invert the tube and tap the sealed end on a hard surface to pack the sample tightly into the bottom. The packed sample height should be approximately 2-4 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.

- **Rapid Heating (Optional):** For an unknown compound, a rapid heating rate (e.g., 10-20 °C/min) can be used to determine an approximate melting range.
- **Accurate Measurement:** For a precise measurement, set the heating rate to a slow and steady 1-2 °C per minute as the temperature approaches the expected melting point.
- **Observation:** Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and accurate technique for determining the boiling point of a small quantity of liquid. Since **4,6-dichloro-5-methoxypyrimidine** is a solid at room temperature, it would need to be melted first for a boiling point determination at atmospheric pressure, though this is less common than distillation for purification. The reported boiling point is typically determined by distillation under controlled pressure.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., a fusion tube)
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source

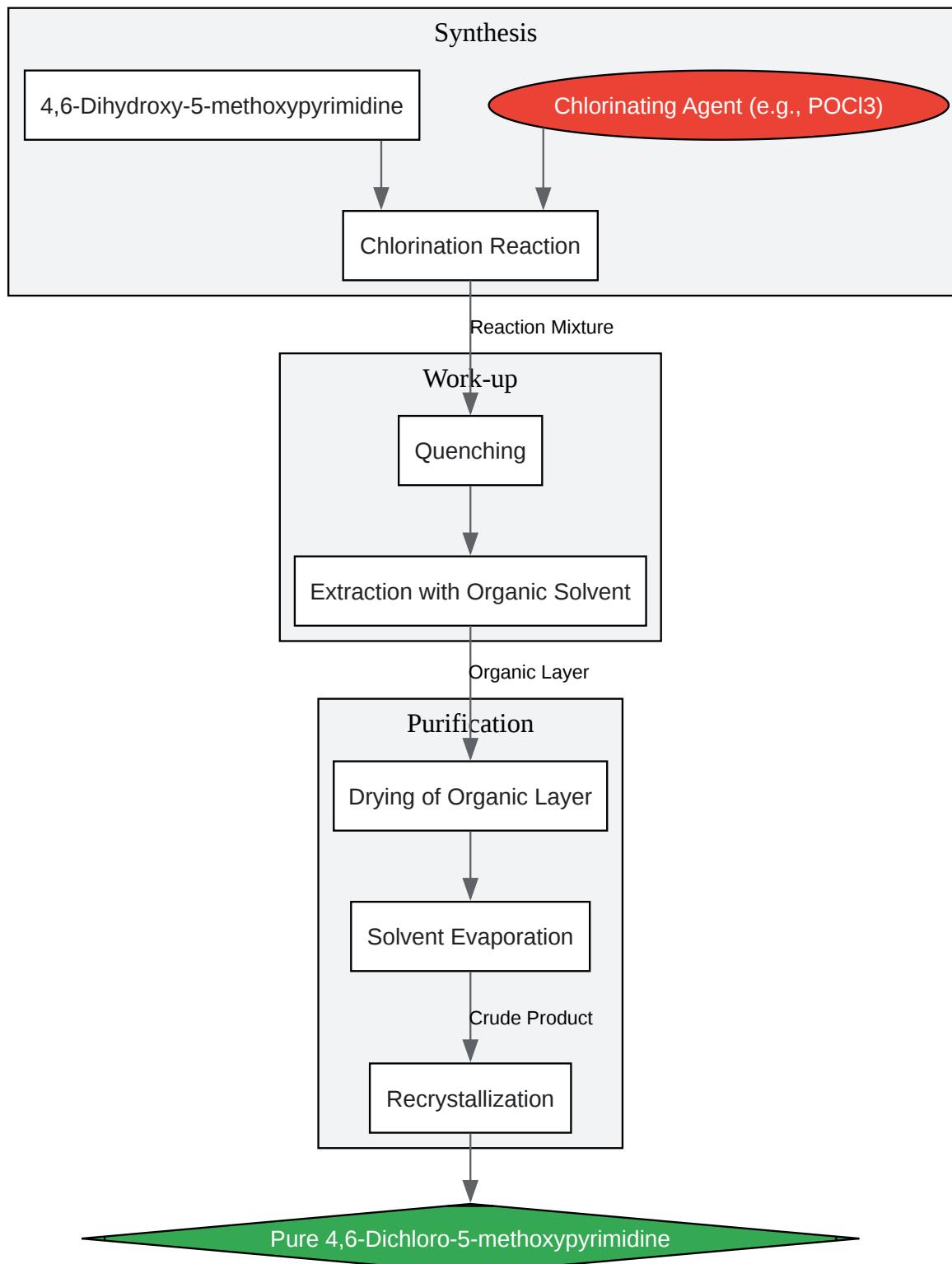
Procedure:

- **Sample Preparation:** Place a small amount of molten **4,6-dichloro-5-methoxypyrimidine** into the small test tube.

- Capillary Inversion: Place the capillary tube into the small test tube with the open end down.
- Assembly: Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Thiele Tube Setup: Suspend the thermometer and test tube assembly in the Thiele tube containing heating oil, making sure the oil level is above the sample but below the opening of the test tube.
- Heating: Gently heat the side arm of the Thiele tube with a small flame. The convection currents in the oil will ensure uniform heating.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point of the substance. Record this temperature.

Synthesis and Purification Workflow

4,6-Dichloro-5-methoxypyrimidine is a crucial intermediate in organic synthesis. Its preparation typically involves the chlorination of a dihydroxy pyrimidine precursor. The following diagram illustrates a general workflow for its synthesis and subsequent purification.



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Caption: General workflow for the synthesis and purification of **4,6-dichloro-5-methoxypyrimidine**.

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References

- 1. westlab.com [westlab.com]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. thinksrs.com [thinksrs.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4,6-Dichloro-5-methoxypyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b156074#4-6-dichloro-5-methoxypyrimidine-melting-point-and-boiling-point>

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